

An In-depth Technical Guide to the Molecular Structure of 4-Bromopyrazole

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Compound of Interest

Compound Name: 4-Bromopyrazole

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure of **4-Bromopyrazole**, a key heterocyclic intermediate in organic synthesis and drug discovery. The document details its structural parameters, spectroscopic signature, and relevant experimental protocols, offering a valuable resource for its application in research and development.

Molecular Structure and Crystallography

4-Bromopyrazole ($C_3H_3BrN_2$) is a five-membered aromatic heterocycle characterized by the presence of a bromine atom at the 4-position of the pyrazole ring. The molecular weight of **4-Bromopyrazole** is 146.97 g/mol. [1][2] Its structure has been determined by single-crystal X-ray diffraction, revealing a planar geometry.

The crystal structure of 4-bromo-1H-pyrazole was first reported in 1999 and was found to be isostructural with its chloro-analogue. [3][4] In the solid state, **4-Bromopyrazole** molecules self-assemble into trimeric units through intermolecular N-H...N hydrogen bonds. [3]

Bond Lengths and Angles

The precise bond lengths within the **4-Bromopyrazole** molecule have been determined from its crystal structure. These parameters are crucial for understanding the electronic distribution and reactivity of the molecule.

Bond	Bond Length (Å)
N1-N2	1.335(9)
N1-C5	1.343(10)
N2-C3	1.331(10)
C3-C4	Data not available in search results
C4-C5	Data not available in search results
C4-Br1	Data not available in search results

Table 1: Experimentally determined bond lengths for 4-Bromopyrazole.

Bond Angle	Angle (°)
C5-N1-N2	Data not available in search results
N1-N2-C3	Data not available in search results
N2-C3-C4	Data not available in search results
C3-C4-C5	Data not available in search results
N1-C5-C4	Data not available in search results
C3-C4-Br1	Data not available in search results
C5-C4-Br1	Data not available in search results

Table 2: Experimentally determined bond angles for 4-Bromopyrazole.

Spectroscopic Data

The structural features of **4-Bromopyrazole** are further elucidated by various spectroscopic techniques, which provide a characteristic fingerprint for the molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra of **4-Bromopyrazole** are consistent with its substituted pyrazole structure.

Nucleus	Chemical Shift (δ) ppm	Multiplicity
^1H NMR	7.53	s
7.42-7.33	m	
^{13}C NMR	140.4	C
136.2	C	
129.8	CH	
93.9	C-Br	

Table 3: NMR spectroscopic data for a derivative, 1-benzyl-4-bromo-1H-pyrazole, in CDCl_3 , providing insight into the pyrazole core shifts.

Infrared (IR) Spectroscopy

The IR spectrum of **4-Bromopyrazole** displays characteristic absorption bands corresponding to the vibrational modes of its functional groups.

Wavenumber (cm^{-1})	Assignment
3400-3500 (calc.)	N-H stretch (monomer)
2600-3200	N-H stretch (H-bonded), C-H stretch

Table 4: Key IR absorption bands for 4-Bromopyrazole. The N-H stretching frequency is lowered due to hydrogen bonding in the solid state.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of **4-Bromopyrazole**. The presence of bromine is readily identified by the characteristic isotopic pattern (^{19}Br and ^{81}Br in approximately a 1:1 ratio) in the mass spectrum.

m/z	Assignment
146	$[\text{M}]^+$
148	$[\text{M}+2]^+$

Table 5: Expected major peaks in the mass spectrum of 4-Bromopyrazole.

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and a common derivatization reaction of **4-Bromopyrazole**.

Synthesis of 4-Bromopyrazole from 1H-Pyrazole

This protocol describes the direct bromination of 1H-pyrazole using N-bromosuccinimide (NBS).

Materials:

- 1H-Pyrazole
- N-Bromosuccinimide (NBS)
- Water
- Ethyl acetate
- Aqueous sodium carbonate solution
- Saturated brine
- Anhydrous sodium sulfate

Procedure:

- Suspend 1H-pyrazole (10 g, 147 mmol) in water (150 mL) at room temperature.
- Add N-bromosuccinimide (26.1 g, 147 mmol) to the suspension in one portion. The reaction mixture will turn milky white.
- Stir the mixture at room temperature for 24 hours.
- Extract the reaction mixture with ethyl acetate (2 x 100 mL).
- Combine the organic layers and wash sequentially with aqueous sodium carbonate solution and saturated brine.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield **4-Bromopyrazole**.

Synthesis of 1-Benzyl-4-bromo-1H-pyrazole

This protocol details the N-alkylation of **4-Bromopyrazole** with benzyl chloride.

Materials:

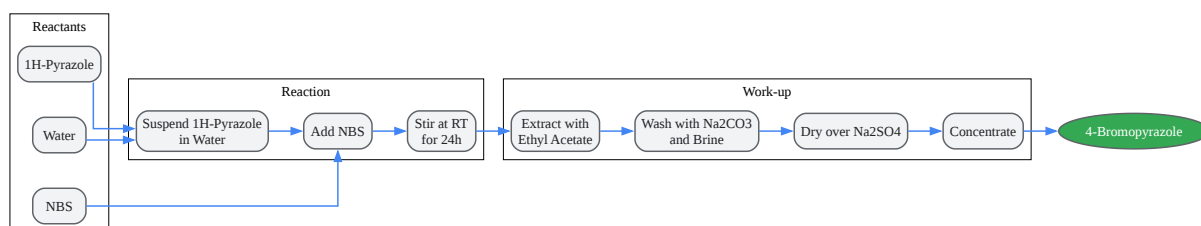
- **4-Bromopyrazole**
- Tetrabutylammonium bromide
- Potassium hydroxide pellets
- Benzyl chloride
- Diethyl ether
- 10% dilute hydrochloric acid
- Water
- Anhydrous magnesium sulfate

Procedure:

- To a 100 mL round-bottom flask, add **4-bromopyrazole** (4.41 g, 30 mmol), tetrabutylammonium bromide (0.484 g, 1.5 mmol), and potassium hydroxide pellets (3.37 g, 60 mmol).
- Add benzyl chloride (5.2 mL, 45 mmol) to the mixture.
- Sonicate the resulting mixture for 15 minutes and then let it stand overnight at room temperature.
- To the reaction mixture, add diethyl ether (20 mL), water (20 mL), and 10% dilute hydrochloric acid (1 mL).
- Separate the organic layer, wash it with water (2 x 20 mL), and dry over anhydrous magnesium sulfate.
- Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel flash chromatography.

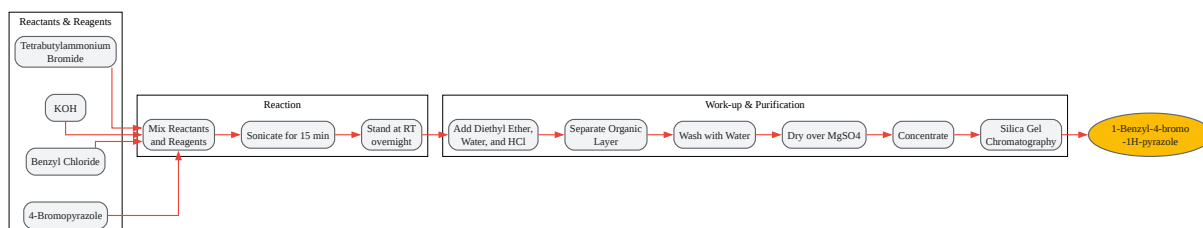
Mandatory Visualizations

The following diagrams illustrate key experimental workflows related to **4-Bromopyrazole**.



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Caption: Experimental workflow for the synthesis of **4-Bromopyrazole**.



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Caption: Experimental workflow for the synthesis of 1-Benzyl-4-bromo-1H-pyrazole.

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